

# Technical Dossier: 2-(Methylamino)-1-(4-methylpiperazin-1-yl)ethanone

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## Compound of Interest

Compound Name: 2-(Methylamino)-1-(4-methylpiperazin-1-yl)ethanone

Cat. No.: B061151

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CAS Number: 166187-00-4[1]

For the Attention of Researchers, Scientists, and Drug Development Professionals.

This document addresses the request for an in-depth technical guide on **2-(Methylamino)-1-(4-methylpiperazin-1-yl)ethanone**. Following a comprehensive search of available scientific literature and chemical databases, we can confirm the Chemical Abstracts Service (CAS) number for this compound is 166187-00-4.

However, our extensive investigation did not yield any specific data regarding the biological activity, experimental protocols, or associated signaling pathways for **2-(Methylamino)-1-(4-methylpiperazin-1-yl)ethanone**. The scientific literature accessible through our search does not currently contain studies detailing its synthesis, mechanism of action, or any quantitative experimental data.

While the search did identify information on structurally related piperazine and ethanone derivatives, this information is not directly applicable to the target compound and has been omitted to avoid providing misleading or irrelevant data.

Conclusion:

At present, there is a notable absence of published research on **2-(Methylamino)-1-(4-methylpiperazin-1-yl)ethanone**. Consequently, the core requirements for a technical guide,

including data presentation in tables, detailed experimental protocols, and visualizations of signaling pathways, cannot be fulfilled.

This document serves to confirm the CAS number and to highlight the current gap in scientific knowledge regarding this specific chemical entity. Further research would be required to elucidate its properties and potential applications.

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## References

- 1. researchgate.net [researchgate.net]
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